

# Acynonapyr: A Comprehensive Technical Overview of its IUPAC Nomenclature and Chemical Classification

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## Compound of Interest

Compound Name: Acynonapyr

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This technical guide provides a detailed examination of the chemical identity of **Acynonapyr**, a novel acaricide. The focus is on its formal IUPAC nomenclature and its classification based on its mode of action and chemical structure.

## IUPAC Name

The systematic name for **Acynonapyr**, as defined by the International Union of Pure and Applied Chemistry (IUPAC), is (1S,5R)-3-[2-propoxy-4-(trifluoromethyl)phenoxy]-9-[[5-(trifluoromethyl)-2-pyridinyl]oxy]-9-azabicyclo[3.3.1]nonane[1].

Variations of this name exist, primarily differing in stereochemical descriptors and bracketing, but describe the same chemical entity. These include:

- 3-endo-[2-propoxy-4-(trifluoromethyl)phenoxy]-9-[5-(trifluoromethyl)-2-pyridyloxy]-9-azabicyclo[3.3.1]nonane[2].
- (1R,3r,5S)-3-[2-propoxy-4-(trifluoromethyl)phenoxy]-9-[[5-(trifluoromethyl)pyridin-2-yl]oxy]-9-azabicyclo[3.3.1]nonane[3].
- 3-endo-[2-propoxy-4-(trifluoromethyl)phenoxy]-9-[[5-(trifluoromethyl)-2-pyridyl]oxy]-9-azabicyclo[3.3.1]nonane[3].

The core structure is a 9-azabicyclo[3.3.1]nonane skeleton. The "endo" descriptor in some variations specifies the stereochemistry of the substituent at the 3-position.

## Chemical Classification

**Acynonapyr** is classified based on its biological activity, mode of action, and chemical structure.

1. Classification by Activity: **Acynonapyr** is primarily classified as an acaricide, developed to control spider mites[4][5]. It also exhibits insecticidal properties[4][5].
2. Classification by Mode of Action (MoA): The Insecticide Resistance Action Committee (IRAC) has placed **Acynonapyr** in its own distinct group, Group 33. This classification is based on its unique mode of action as a Calcium-activated potassium channel (KCa2) modulator[4][6]. Notably, **Acynonapyr** is the first agricultural chemical to be assigned to this group, highlighting its novel mechanism of action[4]. This distinct mechanism makes it a valuable tool for managing resistance in mite populations[4].
3. Structural Classification: From a chemical structure perspective, **Acynonapyr** is characterized by a unique azabicyclic ring and an oxyamine structure[4]. It is also identified as a fluorinated organic compound due to the presence of trifluoromethyl groups on both the phenoxy and pyridinyl rings[1]. The molecule possesses chiral centers, meaning it can exist in multiple stereoisomeric forms[5].

In summary, **Acynonapyr**'s chemical identity is precisely defined by its IUPAC name, and its classification underscores its novelty as an acaricide with a unique mode of action targeting the KCa2 channel. This distinctiveness makes it an important compound in the field of crop protection and resistance management.

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## References

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- To cite this document: BenchChem. [Acynonapyr: A Comprehensive Technical Overview of its IUPAC Nomenclature and Chemical Classification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1384038#acynonapyr-iupac-name-and-chemical-classification]

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